

# safe handling and storage procedures for 2'-Acetoxy-5-chlorovalerophenone

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Compound of Interest

Compound Name: 2'-Acetoxy-5-chlorovalerophenone

Cat. No.: B3021533 Get Quote

# **Application Notes and Protocols for 2'-Acetoxy-5-chlorovalerophenone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance only. A specific Safety Data Sheet (SDS) for **2'-Acetoxy-5-chlorovalerophenone** was not available at the time of writing. The safety and handling procedures outlined below are based on data for structurally similar compounds, namely 2'-Acetoxyacetophenone and 4'-Chloroacetophenone. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult a qualified safety professional.

## **Hazard Identification and Safety Precautions**

**2'-Acetoxy-5-chlorovalerophenone** is a substituted acetophenone derivative. Based on analogous compounds, it should be handled with care, assuming it may possess the following hazards:

- Harmful if swallowed.[1][2]
- Causes skin irritation.[1][3][4][5]
- Causes serious eye irritation or damage.[1][3][4][6]



- May cause respiratory irritation.[1][5]
- May be harmful to aquatic life.[3]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[3][8] If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[4]
- Hygiene Measures: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[2]

#### First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1][2][7]
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes.[7] If skin irritation occurs, get medical advice/attention.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[1][3][7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[3][5] Call a POISON CENTER or doctor/physician if you feel unwell.[1]

## Safe Handling and Storage

### Handling:



- Avoid contact with skin, eyes, and clothing.[7]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[3][8]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][3]
- Handle in accordance with good industrial hygiene and safety practices.

## Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[3][7]
- Store locked up.[4]
- Incompatible Materials: Strong oxidizing agents, strong bases.[3]

## **Quantitative Data**

Data presented below is for structurally similar compounds and should be used as an estimate.

Property	2'-Acetoxyacetophenone	4'-Chloroacetophenone
Molecular Formula	C10H10O3	C8H7CIO
Molecular Weight	178.19 g/mol	154.59 g/mol
Appearance	White Crystalline Solid	-
Melting Point	88 - 91 °C	14 - 18 °C
Boiling Point	118 °C	232 °C
Flash Point	No data available	Combustible liquid
Solubility	No data available	-
Log Pow	No data available	2.32



# Experimental Protocol: Synthesis of a Chalcone Derivative via Claisen-Schmidt Condensation

This protocol describes a general procedure for the synthesis of a chalcone derivative from 2'-Acetoxy-5-chlorovalerophenone and a substituted benzaldehyde.

### Materials:

- 2'-Acetoxy-5-chlorovalerophenone
- Substituted benzaldehyde (e.g., 4-methoxybenzaldehyde)
- Ethanol (rectified spirit)
- Sodium hydroxide (NaOH) solution (e.g., 10% w/v in water)
- Hydrochloric acid (HCl), dilute (e.g., 0.1 M)
- · Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Ice bath
- Buchner funnel and filter paper
- Recrystallization solvent (e.g., ethanol)

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2'Acetoxy-5-chlorovalerophenone (1 equivalent) in ethanol.
- Addition of Aldehyde: To the stirred solution, add the substituted benzaldehyde (1 equivalent).



- Base-catalyzed Condensation: Cool the reaction mixture in an ice bath. Slowly add the NaOH solution dropwise via a dropping funnel over a period of 30 minutes, maintaining the temperature between 20-25°C.
- Reaction Monitoring: Continue stirring the reaction mixture at room temperature for 4-5 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Neutralization and Precipitation: After completion of the reaction, neutralize the mixture by the slow addition of dilute HCl until the pH is neutral. The chalcone product should precipitate out of the solution.
- Isolation of Crude Product: Collect the precipitated solid by vacuum filtration using a Buchner funnel. Wash the solid with cold water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure chalcone derivative.
- Characterization: The structure of the synthesized chalcone can be confirmed using spectroscopic methods such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.

## **Visualizations**



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